

Technical Guide: 4-Methoxy-1,3-Dioxolane & Cyclic Ether Derivatives

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Compound of Interest

Compound Name: 4-Methoxy-1,3-dioxolane

CAS No.: 109620-95-3

Cat. No.: B14321218

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Classification: Heterocyclic Acetal / Functionalized Ether CAS Registry Number: 109620-95-3

Molecular Formula: $C_4H_8O_3$ Molecular Weight: 104.10 g/mol [\[1\]](#)

Executive Summary

4-Methoxy-1,3-dioxolane is a functionalized five-membered cyclic acetal characterized by a methoxy substituent at the C4 position of the dioxolane ring. Unlike its C2-substituted isomer (2-methoxy-1,3-dioxolane, a cyclic orthoester), the C4-derivative retains the acetal stability profile while introducing ether functionality on the ethylene bridge.

This molecule has emerged as a critical species in two distinct high-value domains:

- **Combustion Kinetics:** It is a definitive intermediate in the low-temperature oxidation of oxymethylene ether (OME) synthetic fuels, formed via radical QOOH cyclization.
- **Synthetic Chemistry:** It serves as a precursor for nucleoside analogues and a monomer for functionalized polyacetals via Cationic Ring-Opening Polymerization (CROP).

Structural Fundamentals & Stereochemistry

The 1,3-dioxolane ring is non-planar, typically adopting an envelope or half-chair conformation to minimize torsional strain. The introduction of a methoxy group at C4 creates a chiral center, resulting in two enantiomers: (R)-**4-methoxy-1,3-dioxolane** and (S)-**4-methoxy-1,3-dioxolane**.

Conformational Analysis

- Ring Strain: ~25 kJ/mol. The ring is less strained than oxirane but sufficiently reactive for polymerization.
- Anomeric Effect: While less pronounced than in pyranoses, the orientation of the C4-methoxy group is influenced by dipole-dipole interactions with the ring oxygens (O1 and O3).
- Isomer Distinction:
 - **4-Methoxy-1,3-dioxolane**: Stable cyclic acetal/ether.
 - 2-Methoxy-1,3-dioxolane: Cyclic orthoformate (highly hydrolytically unstable).

Synthetic Pathways

Electrochemical Synthesis (Preparative)

The most viable laboratory-scale synthesis involves the anodic alkoxylation of 1,3-dioxolane. This method utilizes a redox mediator to abstract hydrogen, followed by nucleophilic attack by methanol.

- Substrate: 1,3-Dioxolane[1][2][3][4][5][6][7]
- Reagent: Methanol (Solvent/Reactant)
- Catalyst/Mediator: Tris(2,4-dibromophenyl)amine (Redox catalyst)[2]
- Electrolyte: Lithium Perchlorate (LiClO₄)
- Conditions: Constant current electrolysis, 40°C.

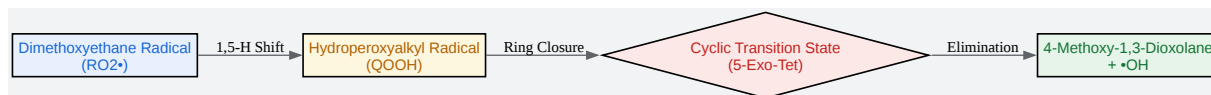
- Mechanism:
 - Oxidation of the mediator to a radical cation.
 - Hydrogen abstraction from the dioxolane ring (typically C2 or C4).
 - Formation of a dioxolanyl radical.
 - Second oxidation to a cation.
 - Nucleophilic trapping by methanol.

Radical Cyclization (Mechanistic/Combustion)

In the oxidation of dimethoxyethane or OME fuels, **4-methoxy-1,3-dioxolane** forms via the isomerization of peroxy radicals. This pathway is critical for understanding the stability of ether-based electrolytes and fuels.

Pathway:

- H-Abstraction: Formation of an alkyl radical on the fuel backbone.
- O₂ Addition: Formation of a peroxy radical (RO₂•).
- Isomerization: RO₂• abstracts an internal hydrogen to form a hydroperoxyalkyl radical (QOOH).
- Cyclization: The radical center attacks the peroxy oxygen, eliminating an OH radical and closing the 5-membered ring.



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Caption: Mechanistic pathway for the formation of **4-methoxy-1,3-dioxolane** during ether oxidation.

Reactivity Profile

Cationic Ring-Opening Polymerization (CROP)

Like its parent 1,3-dioxolane, the 4-methoxy derivative undergoes CROP to yield functionalized polyethers. This reaction is driven by the relief of ring strain.

- Initiators: Strong Lewis acids ($\text{BF}_3 \cdot \text{OEt}_2$, SnCl_4) or protonic acids ($\text{CF}_3\text{SO}_3\text{H}$).
- Mechanism: Active Chain End (ACE) mechanism involving an oxonium ion intermediate.
- Product: Poly(**4-methoxy-1,3-dioxolane**).
 - Structure: $-\text{[O-CH}_2\text{-O-CH(OMe)-CH}_2\text{]}-$
 - Properties: The pendant methoxy group increases hydrophilicity and modifies the glass transition temperature (T_g) relative to unsubstituted polydioxolane.

Hydrolytic Sensitivity

The acetal linkage (O-C2-O) is sensitive to aqueous acids, hydrolyzing to yield formaldehyde and the corresponding diol (3-methoxy-1,2-propanediol would be the derived backbone if ring-opened at C2, though C4-substitution implies the backbone is 1,2-ethanediol with a methoxy group, which is chemically complex to resolve retro-synthetically without rearrangement).

Hydrolysis Equation:

(Note: The resulting hemiacetal further decomposes).

Applications in Drug Development & Materials

Medicinal Chemistry: Nucleoside Analogues

The **4-methoxy-1,3-dioxolane** scaffold serves as a sugar mimic in nucleoside reverse transcriptase inhibitors (NRTIs).

- Mechanism: The dioxolane ring mimics the ribose sugar, positioning the nucleobase for viral DNA polymerase binding.
- Stereochemistry: The (2R,4R) or (2S,4S) configuration is often critical for biological activity and to avoid mitochondrial toxicity.
- Example: 2-substituted-4-methoxy-1,3-dioxolanyl pyrimidines have shown efficacy against HIV and HBV in preclinical models.

Electrolyte Additives (Li-Ion Batteries)

Dioxolane derivatives are extensively researched as solid electrolyte interphase (SEI) formers.

- Function: **4-Methoxy-1,3-dioxolane** can polymerize in situ on the anode surface (e.g., Lithium metal) to form a flexible, ether-rich passivation layer.
- Advantage: The methoxy group provides additional coordination sites for Li⁺ ions, potentially enhancing ionic conductivity compared to unsubstituted 1,3-dioxolane.

Analytical Characterization Data

Researchers synthesizing or identifying this compound should reference the following spectral signatures.

Technique	Parameter	Characteristic Signal	Assignment
MS (EI)	Molecular Ion	m/z 104	[M] ⁺ •
Base Peak	m/z 45	[CH ₂ OMe] ⁺ (Alpha cleavage)	
¹ H NMR	Acetal Protons	δ 4.8 - 5.0 ppm (s/d)	C2-H ₂ (Flanked by 2 Oxygens)
Methine Proton	δ 3.8 - 4.2 ppm (m)	C4-H (Chiral center)	
Methoxy Group	δ 3.3 - 3.4 ppm (s)	-OCH ₃	
IR	Fingerprint	1050 - 1150 cm ⁻¹	C-O-C Stretching (Strong)

References

- Electrochemical Synthesis of Dioxolane Derivatives Source: LookChem / Scientific Literature Context: Describes the anodic methoxylation of 1,3-dioxolane using tris(2,4-dibromophenyl)amine. URL:[[Link](#)]
- Kinetics of Cyclic Ether Formation in Combustion Source: ACS Omega (2023) Context: Detailed mechanistic study on the formation of **4-methoxy-1,3-dioxolane** from OME radical oxidation. URL:[[Link](#)]
- Mass Spectrometric Identification of Cyclic Ethers Source: University of Zaragoza / Combustion Kinetics Group Context: Assignment of m/z 104 signal to **4-methoxy-1,3-dioxolane** in oxidation studies.[3][6][8] URL:[[Link](#)]
- Synthesis of Chiral Dioxolane Nucleosides Source: National Institutes of Health (NIH) / PubMed Context: Use of **4-methoxy-1,3-dioxolane** scaffolds in the synthesis of antiviral agents. URL:[[Link](#)]

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Sources

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